

Spectroscopic Analysis of 2-Adamantyl(1H-indol-3-ylmethyl)amine: A Technical Guide

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Compound of Interest

Compound Name: 2-adamantyl(1H-indol-3-ylmethyl)amine

Cat. No.: B5524720

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Part 1: Executive Summary & Structural Context

The analysis of **2-adamantyl(1H-indol-3-ylmethyl)amine** requires a rigorous differentiation strategy. Unlike the more common synthetic cannabinoids or pharmaceutical intermediates based on the 1-adamantyl (bridgehead) scaffold, this compound features a 2-adamantyl substitution. This structural nuance—a secondary amine linkage at the secondary carbon of the adamantane cage—fundamentally alters the spectroscopic signature compared to its 1-adamantyl regioisomer.

This guide provides a self-validating protocol for the structural elucidation of this specific secondary amine (

, MW 280.41), focusing on the critical differentiation between the 1- and 2-adamantyl isomers using NMR and MS techniques.

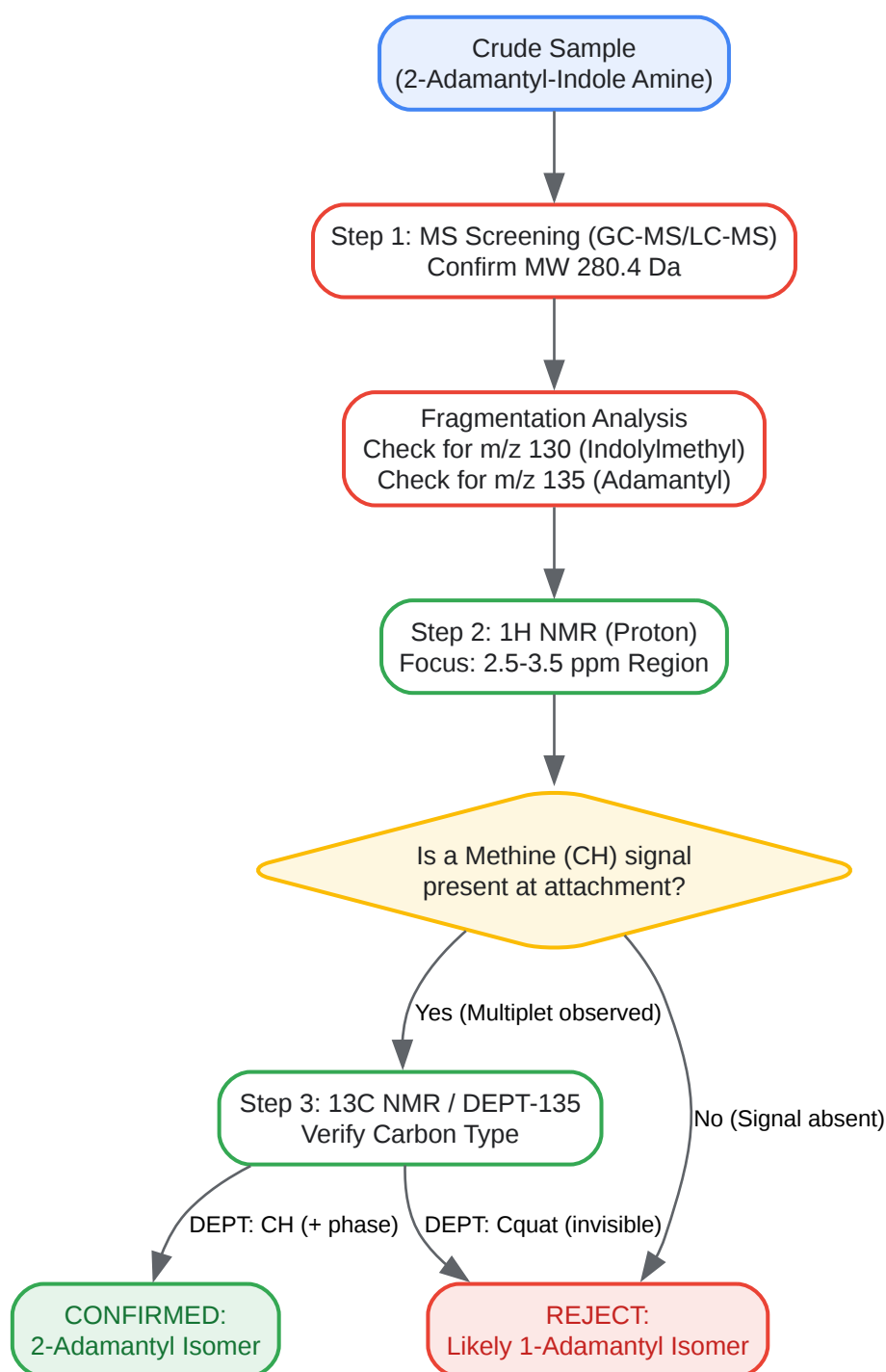
Structural Logic

- **Indole Moiety:** Provides characteristic aromatic signals and a distinct UV chromophore.
- **Methylene Bridge:** A diagnostic singlet/doublet connecting the indole and the amine.

- 2-Adamantyl Group: The core analytical challenge. The attachment point is a methine (CH) carbon, not a quaternary carbon. This is the primary spectroscopic "handle" for verification.

Part 2: Analytical Workflow

The following flowchart outlines the decision matrix for confirming the structure, prioritizing the exclusion of the 1-adamantyl isomer.



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Figure 1: Strategic workflow for the structural validation of **2-adamantyl(1H-indol-3-ylmethyl)amine**, emphasizing the rejection of the 1-adamantyl isomer.

Part 3: Spectroscopic Protocols & Data Analysis[1]

Nuclear Magnetic Resonance (NMR)

Objective: Establish connectivity and explicitly identify the 2-adamantyl attachment.

Sample Preparation:

- Solvent: DMSO-

is preferred to resolve the labile indole N-H and amine N-H protons.

is acceptable but may cause broadening of exchangeable protons.
- Concentration: 10-15 mg in 0.6 mL solvent.

A.

H NMR Analysis (400 MHz+)

The critical distinction lies in the adamantyl region.

- 1-Adamantyl (Isomer): The attachment carbon is quaternary. You will observe only methylene () and methine () protons from the cage, typically integrating to 6H, 6H, and 3H. No proton exists at the attachment point.
- 2-Adamantyl (Target): The attachment carbon is a methine (). You must observe a distinct multiplet (often a doublet of triplets or broad singlet depending on conformation) for the proton on the C2 position of the adamantane.

Moiety	Proton Assignment	Multiplicity	Approx. Shift (ppm)	Diagnostic Value
Indole	C2-H	Singlet (d)	7.10 - 7.25	Characteristic of 3-subst. indole
Ar-H (Benzene ring)	Multiplets	6.90 - 7.70	Standard aromatic pattern	Exchangeable (shake)
N-H (Indole)	Broad Singlet	10.80 - 11.00		
Linker	(Bridge)	Singlet/Doublet	3.90 - 4.10	Connects Indole to Amine
Amine	N-H (Amine)	Broad Singlet	1.50 - 2.50	Varies with conc/solvent
Adamantane	C2-H (Target)	Multiplet	2.60 - 3.20	CRITICAL PROOF OF STRUCTURE
Cage	Overlapping	1.40 - 2.20	"Adamantyl hump"	

B.

C NMR & DEPT-135

DEPT-135 is the definitive test.

- Target (2-Adamantyl): The attachment carbon (approx. 55-65 ppm) is a CH. In DEPT-135, this signal will be positive (up).
- Isomer (1-Adamantyl): The attachment carbon (approx. 50-55 ppm) is quaternary. In DEPT-135, this signal will disappear.

Mass Spectrometry (GC-MS / LC-MS)

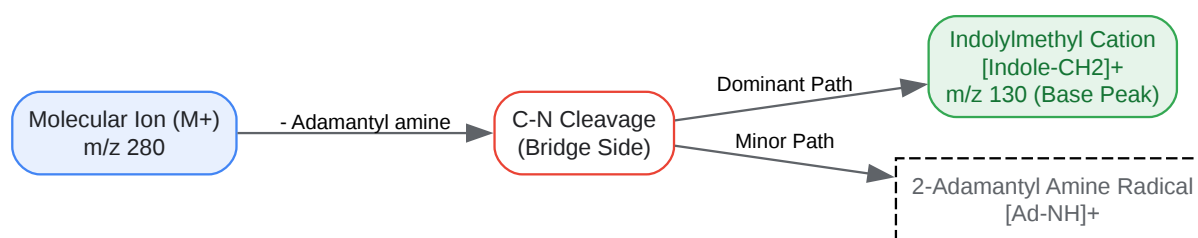
Objective: Confirm molecular weight and analyze fragmentation to verify the "Indole-Methyl-Amine" backbone.

Ionization: Electron Impact (EI) at 70 eV (GC-MS) or ESI (LC-MS).

Fragmentation Pathway Logic

The molecule cleaves readily at the C-N bonds. The stability of the indole ring directs the fragmentation.^[1]

- -Cleavage: Occurs next to the amine nitrogen.
- Indolymethyl Cation: The most abundant fragment is typically the resonance-stabilized indolymethyl cation (m/z 130).



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Figure 2: Primary fragmentation pathway under Electron Impact (EI). The formation of the m/z 130 ion is characteristic of 3-substituted indole methanamines.

Key MS Peaks (EI):

- 280: Molecular Ion (m/z 280).
- 130: Base peak (Indole-methyl cation, m/z 130). This confirms the indole-3-methyl substructure.

- 135: Adamantyl cation (). Often seen, but intensity varies.
- 103: Loss of HCN from the indole fragment (secondary fragmentation).

Infrared Spectroscopy (FT-IR)

Objective: Confirm functional groups and rule out amides (common in synthetic cannabinoids).

- Amine N-H: Single sharp band ~3300-3350 (secondary amine). Note: If this were an amide, you would see a strong C=O stretch at 1650 . Absence of C=O is crucial.
- Indole N-H: Strong, sharp band ~3400 (non-bonded).
- C-H (sp³): Strong absorptions 2850-2930 from the adamantyl cage.

Part 4: Experimental Validation Checklist

To ensure scientific integrity, the following checklist serves as a self-validating system for the researcher.

Validation Step	Expected Outcome	Pass/Fail Criteria
1. Solubility Check	Soluble in DMSO, MeOH, . Insoluble in water.	If water soluble, likely a salt form (HCl).
2. IR Screen	No Carbonyl band at 1600-1700 .	Presence of C=O indicates oxidation or amide analog.
3. MS Parent Ion	280.2 (0.4).	Must match MW exactly.
4. NMR C2-H	Signal present at ~2.6-3.2 ppm.	Absence = Wrong Isomer (1-Adamantyl).
5. DEPT-135	Attachment carbon is POSITIVE (CH).	If invisible, it is Quaternary (1-Adamantyl).

References

- Adamantane Isomerism in NMR: Duddeck, H. (1990). "Adamantane and its derivatives in NMR spectroscopy." This establishes the fundamental chemical shift differences between 1- and 2-substituted adamantanes.
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- Synthetic Context: Banister, S. D., et al. (2013). "Effects of Bioisosteric Fluorine in Synthetic Cannabinoid Designer Drugs." ACS Chemical Neuroscience. (Provides context on adamantyl-indole structural characterization).
- General Spectroscopic Data: National Institute of Standards and Technology (NIST) Chemistry WebBook. Standard reference for Indole-3-methanamine fragmentation patterns.

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Sources

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